

# Spectroscopic Analysis of Morpholine-4-carbohydrazide: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Morpholine-4-carbohydrazide*

Cat. No.: *B1350617*

[Get Quote](#)

This guide provides an in-depth analysis of the spectroscopic characteristics of **Morpholine-4-carbohydrazide** ( $C_5H_{11}N_3O_2$ ), a heterocyclic compound featuring both morpholine and carbohydrazide functionalities.[1] The structural elucidation of this molecule is critical for its application in research and drug development, where it has shown potential antitumor, antiviral, and antifungal properties.[1] Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) are indispensable tools for confirming its molecular structure and purity.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of **Morpholine-4-carbohydrazide**. [2] Analysis of both  $^1H$  and  $^{13}C$  NMR spectra allows for the unambiguous assignment of all protons and carbons in the molecule.

### $^1H$ NMR Spectral Data

The  $^1H$  NMR spectrum provides information on the chemical environment of the hydrogen atoms.[2] For **Morpholine-4-carbohydrazide**, the spectrum shows characteristic signals for the morpholine ring protons and the hydrazide  $NH_2$  protons. The protons on the carbons adjacent to the electronegative oxygen atom are deshielded, causing them to resonate at a lower field (higher ppm value).[2]

Proton Assignment	Chemical Shift ( $\delta$ ) in ppm	Multiplicity
Morpholine CH <sub>2</sub> (adjacent to O)	3.75	Triplet
Morpholine CH <sub>2</sub> (adjacent to N)	3.65	Triplet
Hydrazide NH <sub>2</sub>	4.8	Broad Signal

Data sourced from Smolecule[1]

## <sup>13</sup>C NMR Spectral Data

The <sup>13</sup>C NMR spectrum reveals the number of chemically distinct carbon environments and provides information about the carbon skeleton.[2] The spectrum for **Morpholine-4-carbohydrazide** typically shows three distinct signals corresponding to the two different methylene carbons of the morpholine ring and the carbonyl carbon of the hydrazide group.[1]

Carbon Assignment	Chemical Shift ( $\delta$ ) in ppm
Carbonyl (C=O)	158.3
Morpholine C (adjacent to O)	66.8
Morpholine C (adjacent to N)	44.2

Data sourced from Smolecule[1]

## Experimental Protocol for NMR Analysis

A standard protocol for acquiring high-resolution <sup>1</sup>H and <sup>13</sup>C NMR spectra is outlined below:

- **Sample Preparation:** Dissolve approximately 5-10 mg of **Morpholine-4-carbohydrazide** in 0.5-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d<sub>6</sub>, CDCl<sub>3</sub>) in a standard 5 mm NMR tube. Ensure the sample is fully dissolved to achieve a homogeneous solution.
- **Instrument Setup:** Calibrate and set up the NMR spectrometer (e.g., 400 MHz).

- Data Acquisition:
  - Insert the sample tube into the spectrometer's probe.
  - Lock the field frequency using the deuterium signal from the solvent.
  - Shim the magnetic field to optimize its homogeneity across the sample, which is crucial for achieving high resolution and sharp signals.[\[2\]](#)
  - Acquire the  $^1\text{H}$  spectrum by applying a standard pulse sequence.
  - Acquire the proton-decoupled  $^{13}\text{C}$  spectrum. A larger number of scans is typically required for  $^{13}\text{C}$  due to its lower natural abundance and smaller gyromagnetic ratio.
- Data Processing: Apply Fourier transformation to the acquired Free Induction Decay (FID). Perform phase and baseline corrections to obtain the final, interpretable spectrum.[\[2\]](#)

## Infrared (IR) Spectroscopy

Fourier-transform infrared (FT-IR) spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.[\[1\]](#) The IR spectrum of **Morpholine-4-carbohydrazide** confirms the presence of the key hydrazide and morpholine ring structures through their characteristic vibrational frequencies.[\[1\]](#)

Vibrational Mode	Frequency ( $\text{cm}^{-1}$ )	Functional Group
N-H Stretching	3298 and 3180	Hydrazide ( $\text{NH}_2$ )
C=O Stretching	1645	Carbonyl (Amide)
N-H Bending	1542	Hydrazide (NH)

Data sourced from  
Smolecule[\[1\]](#)

## Experimental Protocol for IR Analysis

The following protocol is typical for solid-state IR analysis using the KBr pellet method:

- **Sample Preparation:** Grind a small amount (1-2 mg) of **Morpholine-4-carbohydrazide** with approximately 100-200 mg of dry, spectroscopic grade potassium bromide (KBr) using an agate mortar and pestle until a fine, homogeneous powder is obtained.
- **Pellet Formation:** Transfer the powder into a pellet-forming die. Apply pressure (typically 8-10 tons) using a hydraulic press to form a thin, transparent KBr pellet.
- **Data Acquisition:** Place the KBr pellet in the sample holder of the FT-IR spectrometer.
- **Spectrum Recording:** Record the spectrum, typically over a range of 4000-400  $\text{cm}^{-1}$ , by averaging multiple scans to improve the signal-to-noise ratio. A background spectrum of an empty sample holder or a pure KBr pellet should be recorded and subtracted from the sample spectrum.

## Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio ( $m/z$ ) of ionized molecules. It is used to determine the molecular weight of a compound and can provide structural information through the analysis of fragmentation patterns.[1]

## MS Data and Fragmentation

For **Morpholine-4-carbohydrazide** (Molecular Formula:  $\text{C}_5\text{H}_{11}\text{N}_3\text{O}_2$ , Molecular Weight: 145.16 g/mol), electrospray ionization (ESI) is a common method.[1][3] The analysis confirms the molecular weight and reveals characteristic fragments that correspond to the stable morpholine substructure.[1]

$m/z$ Value	Assignment
146	$[\text{M}+\text{H}]^+$ (Protonated molecular ion)
87	$[\text{Morpholine}]^+$ fragment
57	$[\text{Morpholine} - \text{CH}_2\text{O}]^+$ fragment

Data sourced from Smolecule[1]

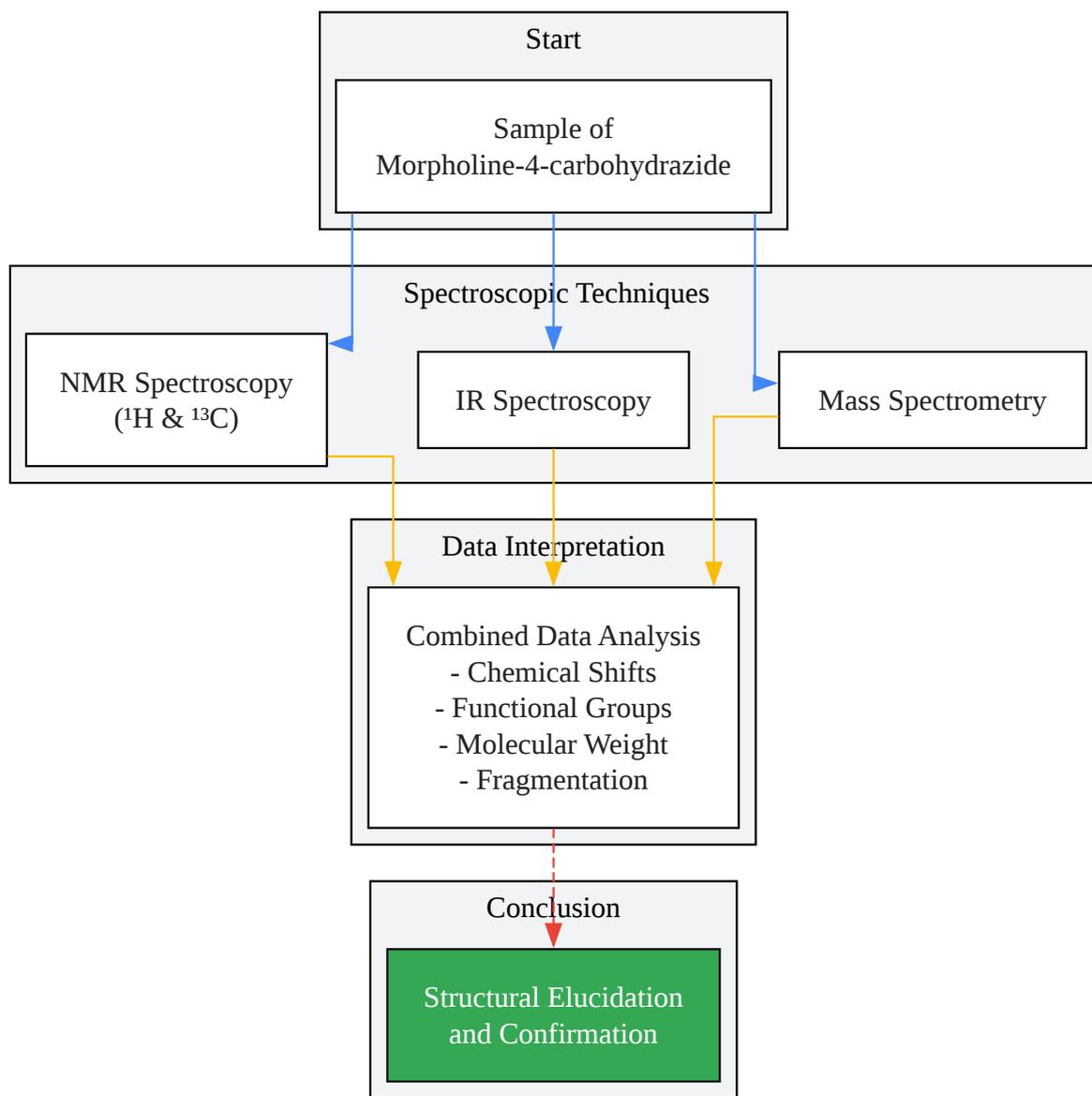
## Experimental Protocol for MS Analysis

A general procedure for obtaining an ESI-MS spectrum is as follows:

- **Sample Preparation:** Prepare a dilute solution of **Morpholine-4-carbohydrazide** (e.g., 10-100 µg/mL) in a suitable solvent such as methanol or acetonitrile/water.
- **Infusion:** Introduce the sample solution into the mass spectrometer's ion source via direct infusion using a syringe pump at a constant flow rate (e.g., 5-10 µL/min).
- **Ionization:** Apply a high voltage to the ESI needle to generate a fine spray of charged droplets. As the solvent evaporates, ions of the analyte are formed (e.g.,  $[M+H]^+$  in positive ion mode).
- **Mass Analysis:** The generated ions are guided into the mass analyzer (e.g., quadrupole, time-of-flight), which separates them based on their  $m/z$  ratio.
- **Detection:** The separated ions are detected, and a mass spectrum is generated, plotting ion intensity versus the  $m/z$  ratio.

## Integrated Spectroscopic Analysis Workflow

The conclusive identification of **Morpholine-4-carbohydrazide** relies on the integration of data from multiple spectroscopic techniques. Each method provides complementary information, and together they allow for a comprehensive structural elucidation. The logical workflow from sample preparation to final structure confirmation is depicted below.



[Click to download full resolution via product page](#)

Caption: Workflow for the integrated spectroscopic analysis of **Morpholine-4-carbohydrazide**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Buy Morpholine-4-carbohydrazide | 29053-23-4 [smolecule.com]
- 2. benchchem.com [benchchem.com]
- 3. PubChemLite - Morpholine-4-carbohydrazide (C5H11N3O2) [pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. [Spectroscopic Analysis of Morpholine-4-carbohydrazide: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1350617#spectroscopic-analysis-of-morpholine-4-carbohydrazide-nmr-ir-ms]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

